

The Role of N-Methylantranilate in Plant Metabolism: A Technical Guide

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Compound of Interest

Compound Name: **N-Methylantranilate**

Cat. No.: **B085802**

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Introduction

N-Methylantranilate (NMA) is an anthranilic acid-derived specialized metabolite integral to various aspects of plant biochemistry and physiology. While recognized for its contribution to the characteristic aromas of certain fruits and flowers, its role extends to crucial defense mechanisms against herbivores and pathogens. This technical guide provides an in-depth examination of NMA's function in plant metabolism, focusing on its biosynthesis, the signaling pathways that regulate its production, and its downstream applications. This document is intended to serve as a comprehensive resource, offering detailed experimental protocols and quantitative data to facilitate further research and development in plant science and natural product-based drug discovery.

Biosynthesis of N-Methylantranilate

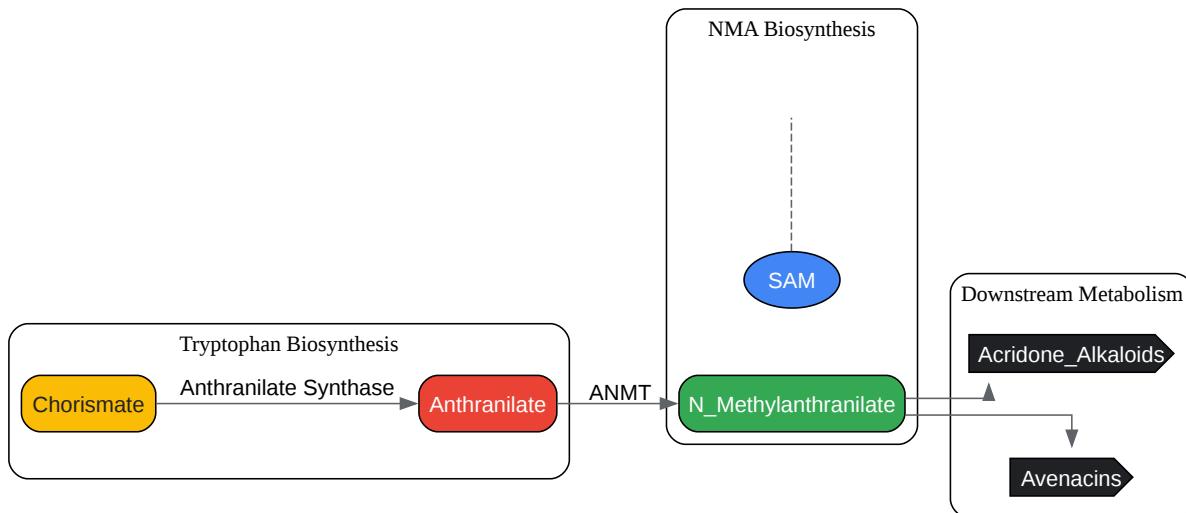
The biosynthesis of **N-methylantranilate** is a critical branch point in plant specialized metabolism, diverting precursors from primary metabolic pathways to produce defense-related and aromatic compounds.

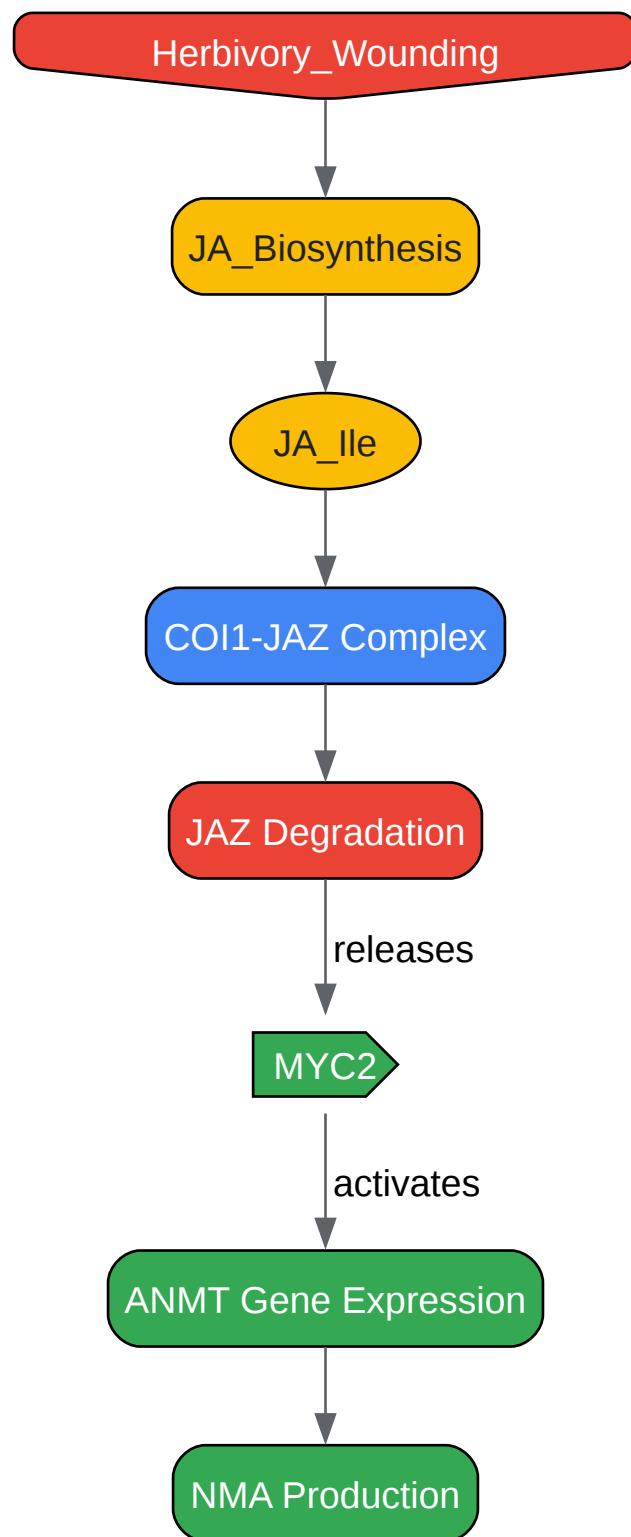
The Core Biosynthetic Pathway

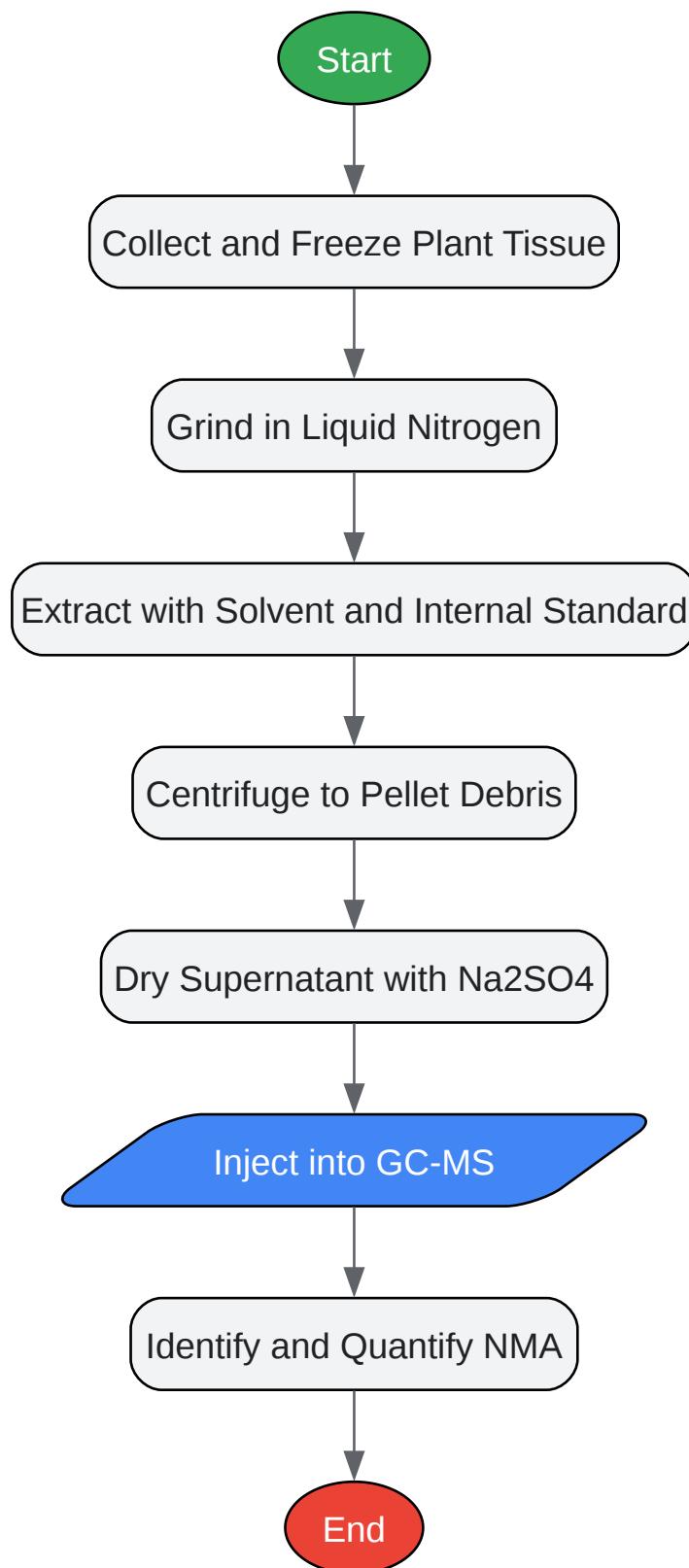
N-methylantranilate is synthesized from anthranilate, an intermediate in the tryptophan biosynthetic pathway.^[1] The key enzymatic step is the N-methylation of anthranilate, catalyzed

by the enzyme Anthranilate N-methyltransferase (ANMT).[1][2][3] This reaction utilizes S-adenosyl-L-methionine (SAM) as the methyl group donor.[4][5]

The ANMT from *Ruta graveolens* (common rue) has been well-characterized and is known to exhibit narrow substrate specificity for anthranilate.[2][4] This specificity ensures the dedicated channeling of anthranilate towards NMA production, a crucial step preceding the formation of downstream metabolites like acridone alkaloids.[2]





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